

# 3,4-Dimethoxybenzaldehyde-d6 certificate of analysis

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## Compound of Interest

Compound Name: 3,4-Dimethoxybenzaldehyde-d6

Cat. No.: B12395036

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An In-Depth Technical Guide to the Certificate of Analysis for **3,4-Dimethoxybenzaldehyde-d6**

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of the analytical methodologies and data interpretation integral to the Certificate of Analysis (CoA) for **3,4-Dimethoxybenzaldehyde-d6**. It is intended for researchers, scientists, and drug development professionals who utilize isotopically labeled compounds and require a deep understanding of their quality control.

## Introduction: The Significance of 3,4-Dimethoxybenzaldehyde-d6 in Research

**3,4-Dimethoxybenzaldehyde-d6** is the deuterium-labeled form of veratraldehyde, an important chemical intermediate in the pharmaceutical, agrochemical, and fragrance industries. [1][2] The incorporation of six deuterium atoms into the two methoxy groups creates a stable, heavy-isotope version of the molecule. This isotopic labeling is crucial for its primary applications in modern research and development:

- **Internal Standard:** In quantitative analytical methods such as Liquid Chromatography-Mass Spectrometry (LC-MS) and Gas Chromatography-Mass Spectrometry (GC-MS), **3,4-Dimethoxybenzaldehyde-d6** serves as an ideal internal standard.<sup>[2]</sup> Its chemical and physical properties are nearly identical to the non-labeled analyte (veratraldehyde), ensuring similar behavior during sample preparation and chromatographic separation. However, its increased mass allows for clear differentiation in a mass spectrometer, enabling precise and accurate quantification of the target analyte.
- **Tracer in Metabolic Studies:** Deuterium labeling allows researchers to trace the metabolic fate of veratraldehyde or related drug candidates in vitro and in vivo.<sup>[1][2]</sup> The impact of deuteration on the pharmacokinetic and metabolic profiles of drugs is a significant area of study, as it can influence a drug's efficacy and safety.<sup>[1][2]</sup>

Given these critical applications, a rigorous and well-documented Certificate of Analysis is paramount to ensure the identity, purity, and isotopic integrity of the compound, thereby guaranteeing the reliability and reproducibility of experimental results.

## Compound Profile and Specifications

A typical CoA for **3,4-Dimethoxybenzaldehyde-d6** will begin with a summary of its key properties and acceptance criteria. These specifications are derived from a combination of established chemical data and batch-specific analytical results.

Property	Specification	Typical Value / Method
Chemical Name	3,4-bis(trideuteriomethoxy)benzaldehyde	-
Synonym(s)	Veratraldehyde-d6	-
CAS Number	1162658-05-0[1][3]	-
Molecular Formula	C <sub>9</sub> H <sub>4</sub> D <sub>6</sub> O <sub>3</sub> [3]	-
Molecular Weight	172.21 g/mol [1][3]	Mass Spectrometry
Appearance	White to off-white or tan solid[1][4]	Visual Inspection
Chemical Purity	≥98%	HPLC/GC
Isotopic Purity	≥98 atom % D	<sup>1</sup> H NMR / Mass Spectrometry
Identity	Conforms to structure	<sup>1</sup> H NMR / Mass Spectrometry
Solubility	Soluble in DMSO, Ethanol[1]	Solubility Test

Note: The physical properties of the non-deuterated analogue, Veratraldehyde (CAS 120-14-9), such as a melting point of 40-43°C and a boiling point of 281°C, serve as a useful reference.[5]

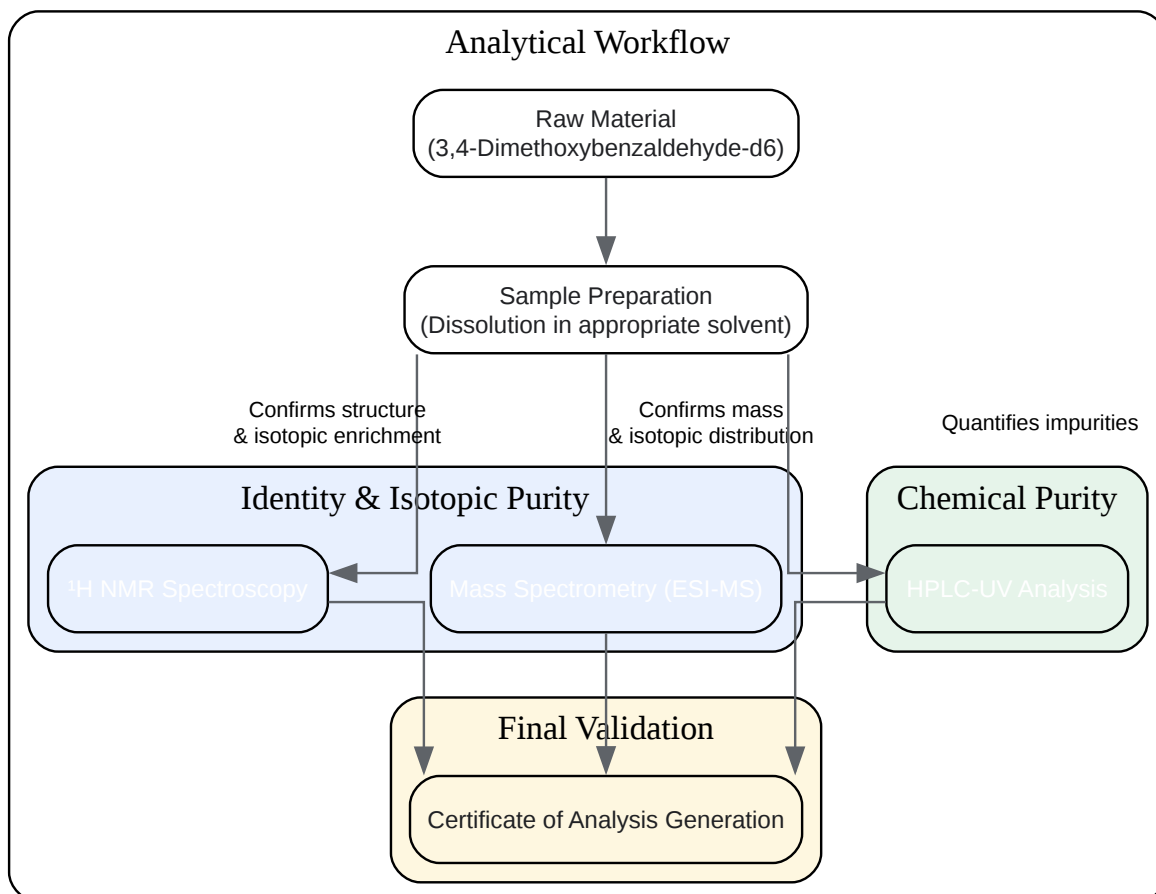
## The Anatomy of a Certificate of Analysis: Core Analytical Pillars

A robust CoA is built upon a foundation of orthogonal analytical techniques, each providing a distinct piece of evidence to collectively validate the material's quality. The following sections detail the methodologies and the scientific rationale behind their inclusion.

### Pillar 1: Identity Confirmation

The first and most critical step is to confirm that the material is indeed **3,4-Dimethoxybenzaldehyde-d6**. This is achieved primarily through Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

## Workflow for Identity and Purity Assessment



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## Sources

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